

An In-Depth Technical Guide to the Chemical Structure and Synthesis of Phenacemide

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Compound of Interest

Compound Name: Phenacemide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **phenacemide**, an anticonvulsant agent. The information is intended to support research and development efforts in medicinal chemistry and drug discovery.

Chemical Structure and Properties of Phenacemide

Phenacemide, with the IUPAC name N-carbamoyl-2-phenylacetamide, is an acyclic ureide derivative.^{[1][2]} Its chemical structure consists of a phenylacetyl group linked to a urea moiety. The molecular formula for **phenacemide** is $C_9H_{10}N_2O_2$.^[2]

The key structural feature of **phenacemide** is the presence of both a hydrogen-bond donating and accepting urea group, as well as a lipophilic phenyl ring, which are common pharmacophoric elements in many anticonvulsant drugs.

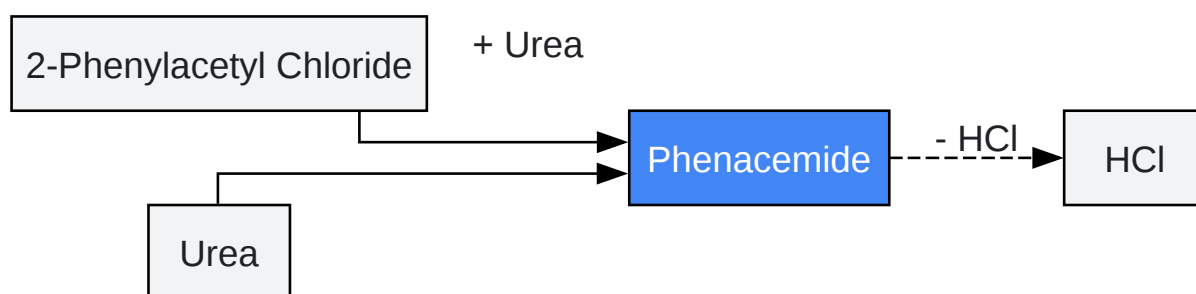
Quantitative Data

A summary of the key physicochemical properties of **phenacemide** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	178.19 g/mol	[1][2]
Melting Point	212-216 °C	[3]
Solubility	Very slightly soluble in water; slightly soluble in alcohol, benzene, chloroform, and ether.[1]	[1][3]
LogP (Octanol/Water Partition Coefficient)	0.87	[1][2]
pKa	Not available	
Appearance	White to creamy white crystalline solid.[1]	[1]

Synthesis Pathway of Phenacemide

The most common and direct laboratory synthesis of **phenacemide** involves the acylation of urea with 2-phenylacetyl chloride.[1] This reaction is a nucleophilic acyl substitution where the nitrogen atom of urea attacks the electrophilic carbonyl carbon of the acyl chloride, leading to the formation of **phenacemide** and hydrochloric acid as a byproduct.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Base-mediated three-component system for the synthesis of S-substituted N-acyl ureas - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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